

(R)-Tert-butyl pyrrolidin-2-ylmethylcarbamate molecular weight and formula

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Compound of Interest

Compound Name: (R)-Tert-butyl pyrrolidin-2-ylmethylcarbamate

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Technical Data Sheet: (R)-tert-butyl pyrrolidin-2-ylmethylcarbamate

Audience: Researchers, scientists, and drug development professionals.

This document provides the core physicochemical properties of **(R)-tert-butyl pyrrolidin-2-ylmethylcarbamate**, a common intermediate in pharmaceutical synthesis. The data is presented for quick reference and integration into research and development workflows.

Physicochemical Properties

The fundamental molecular characteristics of **(R)-tert-butyl pyrrolidin-2-ylmethylcarbamate** are summarized below. These values are identical for its enantiomer, (S)-tert-butyl pyrrolidin-2-ylmethylcarbamate.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₀ N ₂ O ₂	[1] [2] [3]
Molecular Weight	200.28 g/mol	[1] [3]

Note: The molecular formula and weight are fundamental properties derived from the compound's atomic composition. Enantiomers, such as the (R) and (S) forms, possess

identical molecular formulas and weights.

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References

- 1. (R)-3-N-Boc-Aminomethyl pyrrolidine | C₁₀H₂₀N₂O₂ | CID 1519427 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tert-Butyl (((2S)-pyrrolidin-2-yl)methyl)carbamate | C₁₀H₂₀N₂O₂ | CID 22869529 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. tert-Butyl methyl((3R)-pyrrolidin-3-yl)carbamate | C₁₀H₂₀N₂O₂ | CID 7019173 - PubChem [pubchem.ncbi.nlm.nih.gov]
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